

WM-3835: A Comparative Analysis in Diverse Cancer Landscapes

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Compound of Interest

Compound Name: WM-3835

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A Comprehensive Guide for Researchers, Scientists, and Drug Development Professionals

This publication provides a detailed comparative analysis of **WM-3835**, a first-in-class inhibitor of the histone acetyltransferase HBO1 (KAT7/MYST2), across various cancer types. This guide synthesizes preclinical data to offer a comprehensive overview of its mechanism of action, efficacy, and experimental protocols, alongside a comparison with alternative therapeutic strategies.

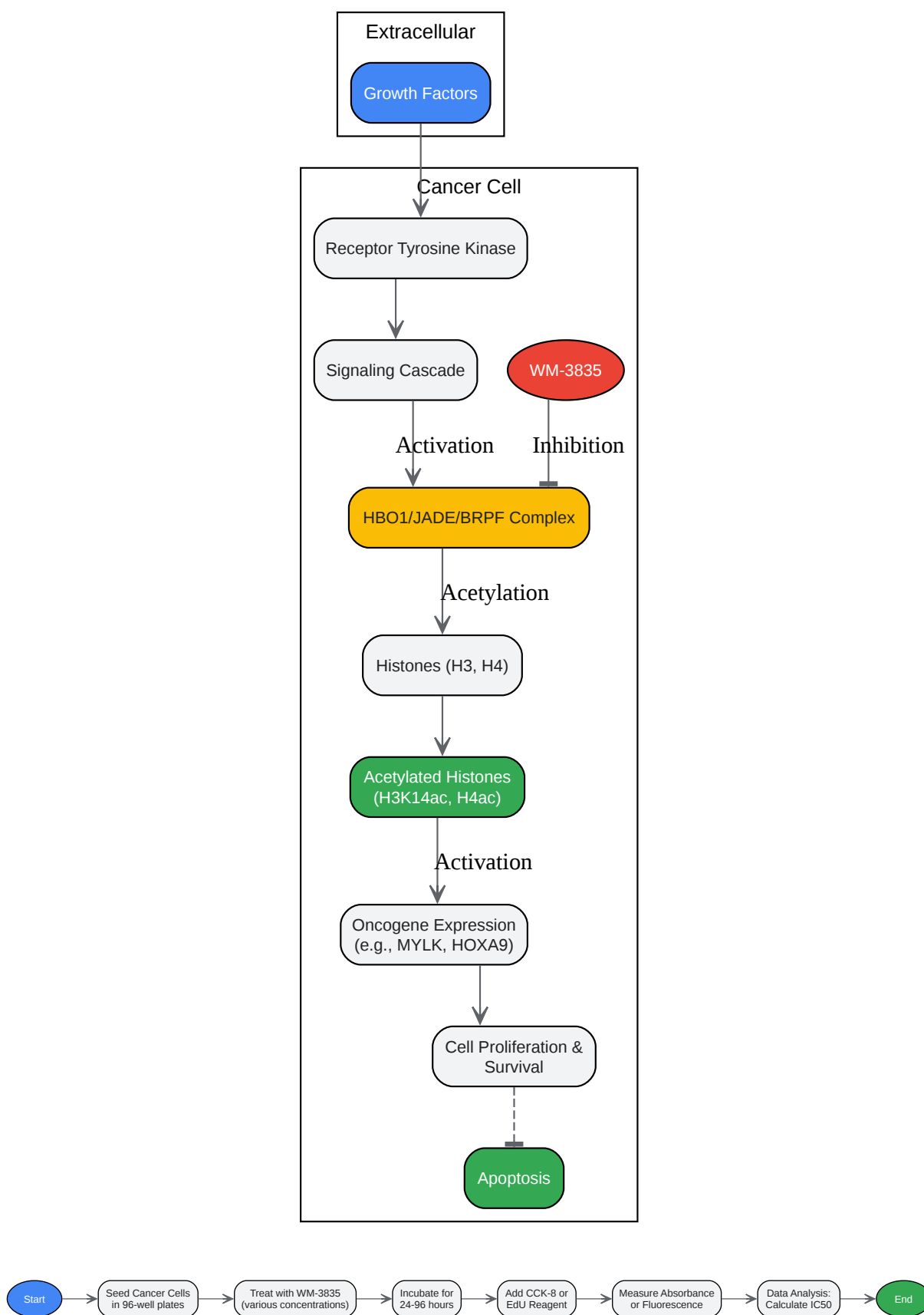
Abstract

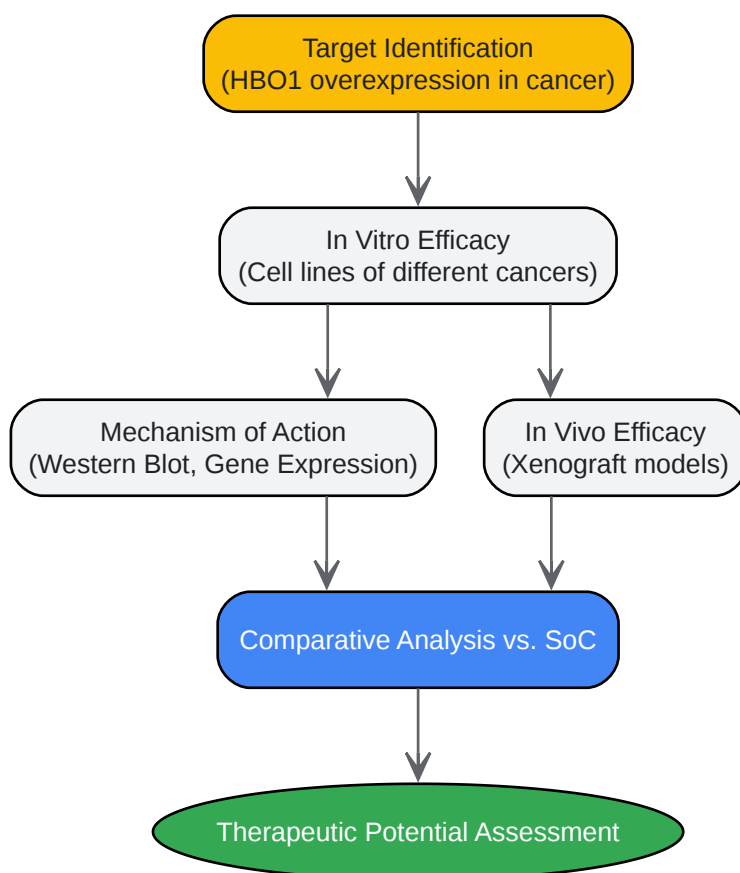
WM-3835 has emerged as a promising anti-cancer agent, demonstrating potent activity in preclinical models of osteosarcoma, castration-resistant prostate cancer (CRPC), non-small cell lung cancer (NSCLC), and acute myeloid leukemia (AML). By targeting HBO1, **WM-3835** disrupts histone H3 and H4 acetylation, leading to the downregulation of key oncogenes, cell cycle arrest, and apoptosis in cancer cells.^{[1][2][3][4][5]} This guide provides a comparative analysis of **WM-3835**'s performance in these malignancies, supported by experimental data and detailed methodologies to aid in the evaluation and design of future research.

Mechanism of Action: The Role of HBO1 Inhibition

WM-3835 exerts its anti-tumor effects by directly inhibiting the catalytic activity of HBO1, a histone acetyltransferase that plays a crucial role in gene regulation and DNA replication.^{[3][6]}

HBO1 is often overexpressed in various cancers, contributing to tumorigenesis.[3] Inhibition of HBO1 by **WM-3835** leads to a reduction in histone H3 lysine 14 acetylation (H3K14ac) and histone H4 acetylation, which in turn downregulates the expression of several pro-cancerous genes, including MYLK, HOXA9, CCR2, VEGFR2, and OCIAD2.[2][4][7] This disruption of the epigenetic landscape ultimately results in suppressed cancer cell proliferation, migration, and the induction of apoptosis.[1][2][3]





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References

- 1. spandidos-publications.com [spandidos-publications.com]
- 2. HBO1 promotes cell proliferation in bladder cancer via activation of Wnt/ β -catenin signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The histone acetyltransferase HBO1 functions as a novel oncogenic gene in osteosarcoma - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A first-in-class HBO1 inhibitor WM-3835 inhibits castration-resistant prostate cancer cell growth in vitro and in vivo - PMC [pmc.ncbi.nlm.nih.gov]

- 5. aacrjournals.org [aacrjournals.org]
- 6. HBO1, a MYSTerious KAT and its links to cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. HBO1 induces histone acetylation and is important for non-small cell lung cancer cell growth - PMC [pmc.ncbi.nlm.nih.gov]
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